

Formulation of Mefenpyr-diethyl for Agricultural Use: Application Notes and Protocols

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Compound of Interest

Compound Name: Mefenpyr-diethyl

Cat. No.: B162942

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This document provides detailed application notes and protocols for the formulation of **Mefenpyr-diethyl**, a prominent herbicide safener used in modern agriculture. **Mefenpyr-diethyl** enhances crop tolerance to certain herbicides, thereby improving weed management strategies. These guidelines cover the physicochemical properties, formulation methodologies, mechanism of action, and efficacy evaluation of **Mefenpyr-diethyl**.

Physicochemical Properties of Mefenpyr-diethyl

A thorough understanding of the physicochemical properties of **Mefenpyr-diethyl** is crucial for developing stable and effective formulations. Key properties are summarized in the table below.

| Property | Value | Reference |
|--|---|-----------|
| Chemical Name | Diethyl 1-(2,4-dichlorophenyl)-5-methyl-4,5-dihydro-1H-pyrazole-3,5-dicarboxylate | [1] |
| CAS Number | 135590-91-9 | [2][3] |
| Molecular Formula | C ₁₆ H ₁₈ Cl ₂ N ₂ O ₄ | [1][2] |
| Molecular Weight | 373.23 g/mol | |
| Appearance | Off-white to light beige solid/crystal - powder | |
| Melting Point | 50-52 °C | |
| Density | 1.31 g/cm ³ at 20°C | |
| Water Solubility (20°C) | 20 mg/L (practically insoluble) | |
| Solubility in Organic Solvents (g/L at 20°C) | | |
| Acetone | >500 | |
| Dichloromethane | >500 | |
| Dimethylsulfoxide | >500 | |
| Toluene | >400 | |
| Methanol | >400 | |
| Ethyl acetate | >400 | |
| Isopropanol | 151 | |
| n-hexane | 35 | |

Formulation Protocols

Mefenpyr-diethyl is commonly co-formulated with herbicides such as fenoxaprop-p-ethyl. The most prevalent formulation types are Emulsifiable Concentrates (EC), Oil Dispersions (OD), and Water-dispersible Granules (WG).

Emulsifiable Concentrate (EC) Formulation

EC formulations are solutions of the active ingredients in a water-immiscible solvent with the addition of emulsifiers. When diluted with water, they form a stable emulsion.

Example Protocol for a Fenoxaprop-p-ethyl/**Mefenpyr-diethyl** EC Formulation (e.g., 120 g/L Fenoxaprop-p-ethyl + 33 g/L **Mefenpyr-diethyl**):

| Component | Example Product | Purpose | Quantity (% w/w) |
|--|--|-----------------------|------------------|
| Fenoxaprop-p-ethyl (Technical, 95%) | - | Herbicide | ~12.6 |
| Mefenpyr-diethyl (Technical, 98%) | - | Safener | ~3.4 |
| Aromatic Solvent | Solvesso™ 150 or similar | Solvent | ~60-70 |
| Anionic Emulsifier | Calcium dodecylbenzene sulfonate | Emulsifier | ~5-10 |
| Non-ionic Emulsifier | Ethoxylated castor oil or alcohol ethoxylate | Emulsifier/Stabilizer | ~5-10 |
| Stabilizer/Adjuvant | Epoxidized soybean oil | Stabilizer | ~1-3 |

Protocol:

- In a suitable vessel, dissolve the technical grade Fenoxaprop-p-ethyl and **Mefenpyr-diethyl** in the aromatic solvent under gentle agitation until a clear solution is obtained.
- Add the anionic and non-ionic emulsifiers to the solution and continue mixing.

- Incorporate the stabilizer and any other adjuvants, mixing until the formulation is homogeneous.
- Conduct quality control tests to ensure stability and emulsification properties.

Oil Dispersion (OD) Formulation

OD formulations consist of a solid active ingredient dispersed in an oil-based carrier. They are suitable for water-sensitive active ingredients.

Example Protocol for a **Mefenpyr-diethyl** OD Formulation:

| Component | Example Product | Purpose | Quantity (% w/w) |
|-------------------------------|--|---------------------|------------------|
| Mefenpyr-diethyl (micronized) | - | Safener | 10-20 |
| Oil Carrier | Methylated seed oil or paraffinic oil | Carrier | 50-70 |
| Dispersant | Polymeric surfactant | Dispersant | 5-10 |
| Emulsifier Blend | Anionic and non-ionic surfactant blend | Emulsifier | 5-15 |
| Rheology Modifier | Organoclay or fumed silica | Anti-settling agent | 1-3 |

Protocol:

- In a mixing tank, combine the oil carrier and the dispersant.
- Gradually add the micronized **Mefenpyr-diethyl** to the oil phase under high shear mixing to ensure uniform dispersion.
- In a separate vessel, prepare a pre-gel of the rheology modifier in a portion of the oil carrier, then add it to the main mixture.
- Add the emulsifier blend and mix until a homogeneous suspension is achieved.

- The dispersion may be passed through a bead mill to achieve the desired particle size distribution.

Water-dispersible Granule (WG) Formulation

WGs are solid, granular formulations that disintegrate and disperse in water to form a suspension. They offer advantages in terms of handling and storage.

Example Protocol for a **Mefenpyr-diethyl** WG Formulation:

| Component | Example Product | Purpose | Quantity (% w/w) |
|-------------------------------|--|---------------|------------------|
| Mefenpyr-diethyl (micronized) | - | Safener | 50-70 |
| Dispersant | Lignosulfonate or naphthalene sulfonate condensate | Dispersant | 5-10 |
| Wetting Agent | Sodium alkyl naphthalene sulfonate | Wetting Agent | 1-3 |
| Binder | Polyvinylpyrrolidone (PVP) or similar | Binder | 1-5 |
| Disintegrant | Cross-linked polyvinylpyrrolidone (PVPP) | Disintegrant | 1-5 |
| Filler/Carrier | Kaolin clay or silica | Carrier | To 100% |

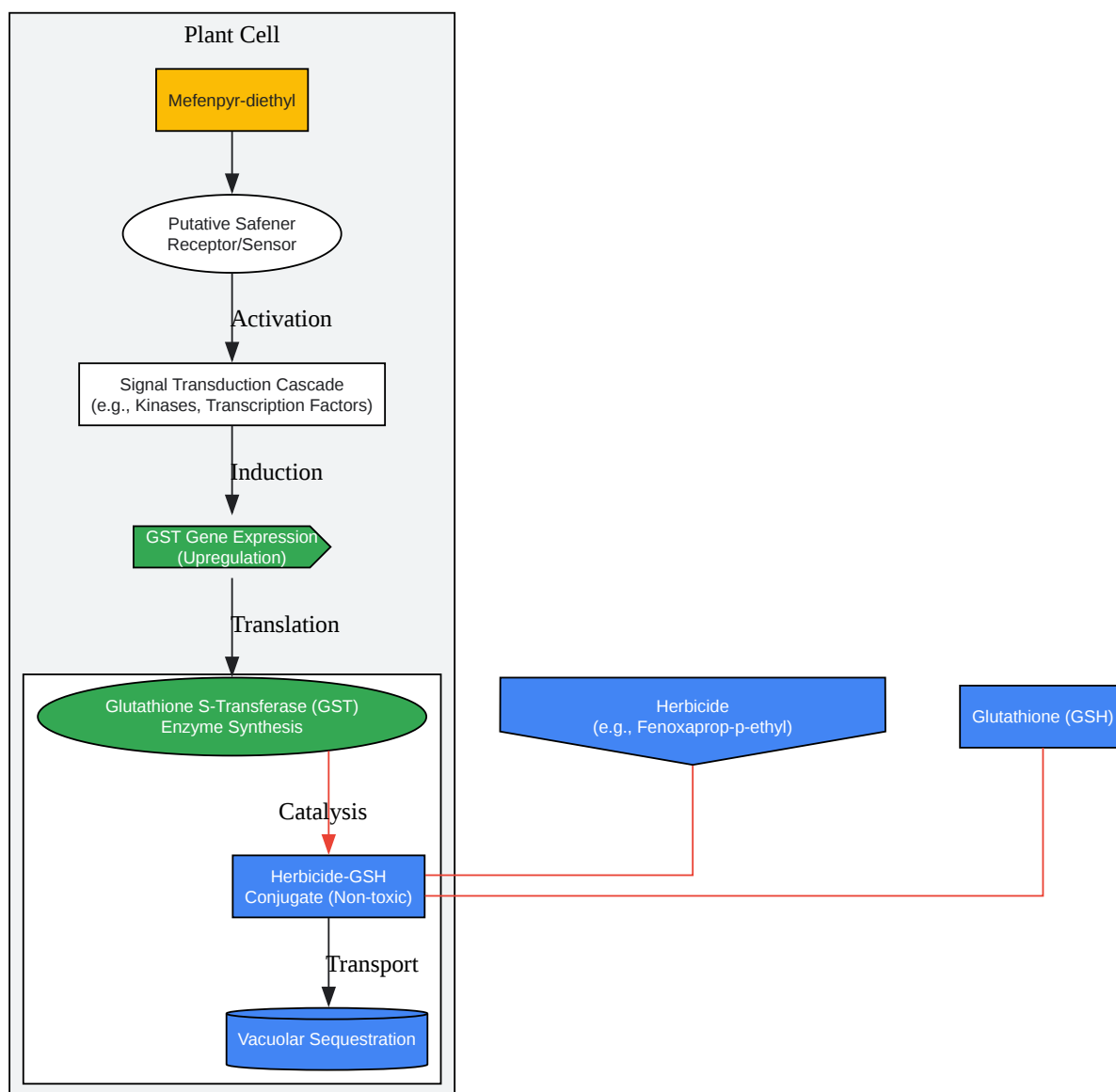
Protocol:

- Dry blend the micronized **Mefenpyr-diethyl**, dispersant, wetting agent, disintegrant, and filler until a uniform powder is obtained.
- Slowly add a fine spray of water or an aqueous solution of the binder to the powder blend in a granulator to form agglomerates.
- The moist granules are then extruded to form uniform pellets.

- The granules are dried in a fluid bed dryer to a moisture content of <2%.
- The dried granules are sieved to obtain the desired particle size range.

Mechanism of Action: Safener-Induced Herbicide Detoxification

Mefenpyr-diethyl functions by enhancing the metabolic capacity of the crop plant to detoxify the herbicide. This is primarily achieved through the induction of genes encoding detoxification enzymes, most notably Glutathione S-Transferases (GSTs).

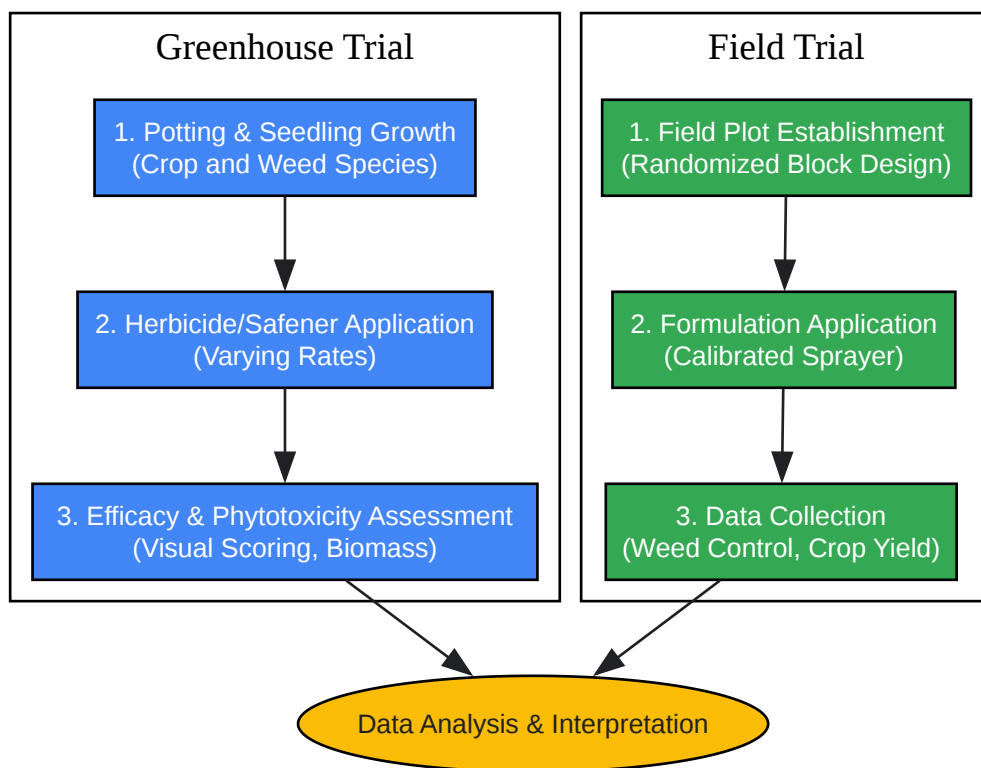


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Caption: Proposed signaling pathway for **Mefenpyr-diethyl** induced herbicide detoxification.

Experimental Protocols for Efficacy Evaluation

To assess the effectiveness of **Mefenpyr-diethyl** formulations, both greenhouse and field trials are essential.



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Caption: General workflow for evaluating the efficacy of **Mefenpyr-diethyl** formulations.

Greenhouse Pot Trial Protocol

Objective: To evaluate the efficacy of **Mefenpyr-diethyl** formulations in protecting a crop from herbicide injury and controlling target weeds under controlled conditions.

Materials:

- Pots (e.g., 10 cm diameter) filled with a standardized soil mix.
- Seeds of the crop (e.g., wheat) and target weed species.

- **Mefenpyr-diethyl** formulation and the corresponding herbicide.
- Laboratory sprayer with a flat-fan nozzle.
- Growth chamber or greenhouse with controlled temperature, humidity, and photoperiod.

Procedure:

- Planting: Sow a predetermined number of crop and weed seeds in each pot.
- Growth: Allow seedlings to grow to a specific stage (e.g., 2-3 leaf stage).
- Treatment Preparation: Prepare spray solutions of the herbicide alone, the safener alone, and the herbicide-safener combination at various rates (including a non-treated control).
- Application: Apply the treatments using a laboratory sprayer calibrated to deliver a specific volume (e.g., 200 L/ha).
- Evaluation:
 - Phytotoxicity: Visually assess crop injury at 7, 14, and 21 days after treatment (DAT) using a 0-100% scale (0 = no injury, 100 = complete plant death).
 - Weed Control: Visually assess weed control at the same intervals using a similar scale.
 - Biomass: At 21 DAT, harvest the above-ground biomass of both crop and weed plants, dry in an oven at 70°C for 72 hours, and record the dry weight.
- Data Analysis: Analyze the data using appropriate statistical methods (e.g., ANOVA, regression analysis) to determine the effect of the safener.

Field Trial Protocol

Objective: To evaluate the performance of the **Mefenpyr-diethyl** formulation under real-world agricultural conditions.

Materials:

- Field plot area with natural or seeded weed populations.

- Commercial planting and spraying equipment.
- **Mefenpyr-diethyl** formulation and herbicide.

Procedure:

- **Plot Design:** Establish a randomized complete block design with at least three to four replications for each treatment. Plot sizes should be adequate for representative data collection (e.g., 3m x 10m).
- **Crop Establishment:** Plant the crop according to standard agricultural practices for the region.
- **Treatment Application:** Apply the herbicide and safener treatments at the appropriate crop and weed growth stage using a calibrated plot sprayer.
- **Data Collection:**
 - **Weed Density and Biomass:** Assess weed populations in designated quadrats within each plot before and after treatment.
 - **Crop Injury:** Visually rate crop phytotoxicity at regular intervals after application.
 - **Crop Yield:** At crop maturity, harvest the grain from a central area of each plot and determine the yield, adjusting for moisture content.
- **Data Analysis:** Statistically analyze the collected data to compare the performance of the different treatments.

Analytical Methods for Quality Control

The concentration of **Mefenpyr-diethyl** in technical materials and formulations is typically determined by High-Performance Liquid Chromatography (HPLC).

- For Technical Concentrates (TC): Reversed-phase HPLC with a C18 column and UV detection at 300 nm is often used.

- For Formulations (EC, EW, OD, WG): Normal-phase HPLC on a silica gel column with UV detection at 227 nm is a common method.

Stability Testing

The stability of **Mefenpyr-diethyl** formulations should be evaluated under accelerated and long-term storage conditions.

- Accelerated Storage: Store samples at $54 \pm 2^{\circ}\text{C}$ for 14 days. The concentration of **Mefenpyr-diethyl** should not decrease by more than 5% relative to the initial content. Physical properties of the formulation (e.g., emulsion stability, suspensibility) should also be re-evaluated.
- Long-Term Storage: Store samples at ambient temperature for at least two years, with periodic testing of chemical and physical properties.

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